

Application Notes and Protocols: Copper Octanoate as a Wood Preservative Formulation

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Compound of Interest

Compound Name: Copper octanoate

Cat. No.: B1618762

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These application notes provide a comprehensive overview of **copper octanoate** as a wood preservative, including its efficacy, leaching characteristics, and the underlying mechanism of action. Detailed protocols for standardized testing methodologies are also provided to facilitate further research and development in this area.

Introduction

Copper octanoate is a copper-based fungicide and insecticide used in the formulation of wood preservatives. As a member of the copper carboxylate family, it offers protection against a broad spectrum of wood-destroying organisms. The octanoate component contributes to the improved fixation of copper within the wood matrix, leading to enhanced durability and reduced environmental impact through lower leaching rates compared to inorganic copper salts.^[1]

Data Presentation

The following tables summarize the quantitative data on the performance of copper-based wood preservatives. While specific data for **copper octanoate** is limited in publicly available literature, the provided data for other copper compounds serves as a representative illustration of their efficacy.

Table 1: Efficacy of Copper-Based Preservatives against Wood Decay Fungi (AWPA E10 Soil-Block Test)^[1]

Preservative	Test Fungus	Wood Species	Retention (kg/m ³)	Mass Loss (%)
Copper Ammonium Acetate	Gloeophyllum trabeum	Aspen	18	4.4
Copper Ammonium Acetate	Trametes versicolor	Aspen	18	3.3
Copper Diammine Acetate	Gloeophyllum trabeum	Aspen	9	12.2
Copper Diammine Acetate	Trametes versicolor	Aspen	9	13.3
Copper Diammine Carbonate	Gloeophyllum trabeum	Aspen	10	9.4
Copper Diammine Carbonate	Trametes versicolor	Aspen	10	7.9

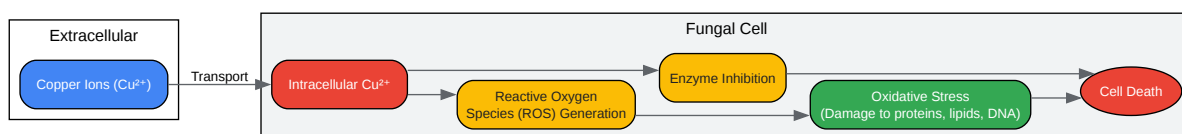
Note: The data in this table is for illustrative purposes to show typical efficacy of copper-based preservatives and is not a direct comparison for **copper octanoate**.

Table 2: Copper Leaching Data^[1]

Copper Source	Additive	% Copper Loss
Copper(II) octanoate	Ethanolamine	12.2
Copper(II) sulfate	Octanoic acid + Ethanolamine	12.6
Copper(II) sulfate	Ethanolamine	22.2

Mechanism of Action

The primary mode of action of copper-based preservatives is the toxicity of the copper ion (Cu^{2+}) to fungal cells. The proposed mechanism involves several key steps leading to cellular damage and death.^[1] Extracellular copper ions are transported into the fungal cell, where they can induce the generation of reactive oxygen species (ROS) through Fenton-like reactions.^[1] This oxidative stress damages cellular components, including proteins, lipids, and DNA. Additionally, copper ions can inhibit enzyme activity, disrupting essential metabolic processes.



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Caption: Mechanism of copper toxicity in fungal cells.

Experimental Protocols

Detailed methodologies for key experiments are provided below.

AWPA E10: Standard Method of Testing Wood Preservatives by Laboratory Soil-Block Cultures

This method is a standardized laboratory test to determine the efficacy of wood preservatives against specific decay fungi.^{[2][3][4]}

Objective: To determine the minimum retention of a preservative that prevents significant weight loss of wood blocks exposed to a pure culture of a wood-destroying fungus.

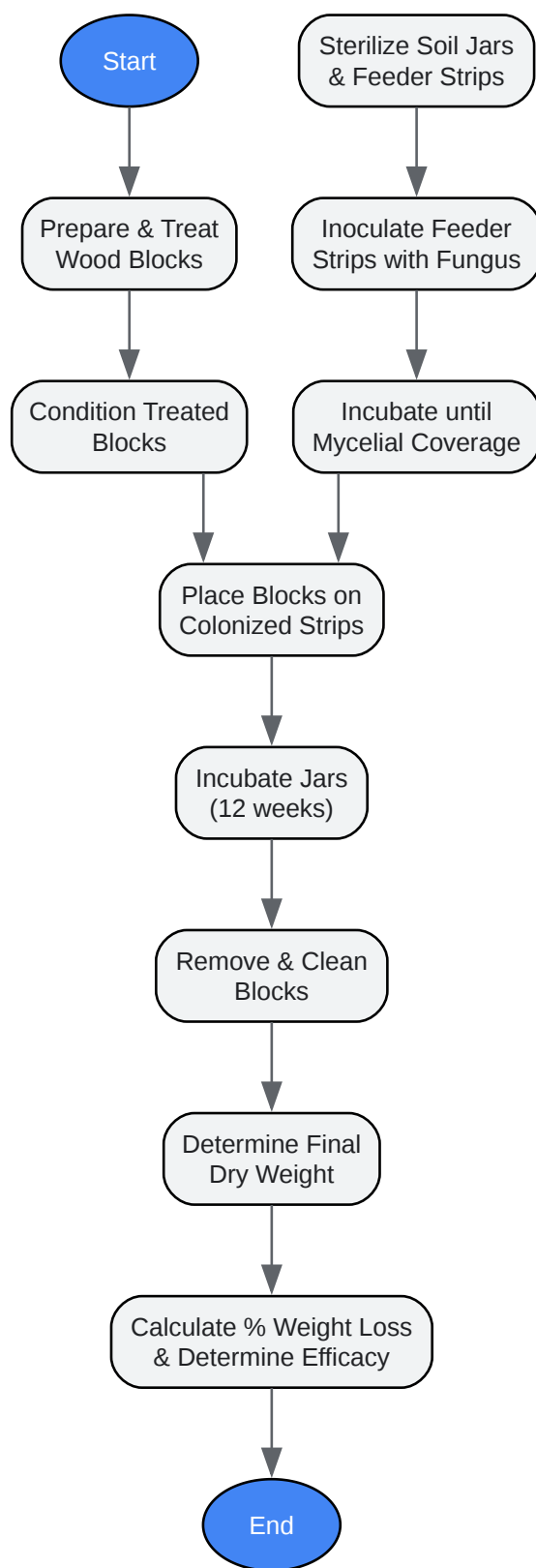
Materials:

- Test wood blocks (typically 19x19x19 mm)

- Wood preservative formulation
- Culture bottles with soil medium
- Selected species of wood decay fungi (e.g., *Gloeophyllum trabeum*, *Trametes versicolor*)
- Incubator

Procedure:

- **Test Specimen Preparation:** Treat wood blocks with a range of preservative concentrations to achieve a gradient of known retentions.
- **Conditioning:** Condition the treated blocks to allow for fixation of the preservative.
- **Sterilization:** Sterilize the culture bottles containing the soil medium and feeder strips.
- **Inoculation:** Inoculate the feeder strips in the culture bottles with the desired fungus and incubate until the feeder strip is covered with mycelium.
- **Incubation:** Place the treated and untreated control wood blocks on the colonized feeder strips.
- **Exposure:** Incubate the bottles at a controlled temperature (e.g., 27°C) and relative humidity (e.g., 80%) for a specified period (typically 12 weeks).^[2]
- **Efficacy Assessment:** At the end of the incubation period, remove the blocks, clean off superficial fungal growth, and determine their final oven-dry weight.
- **Calculation:** Calculate the percentage of weight loss for each block. The efficacy is determined by the minimum preservative retention that prevents a significant amount of weight loss compared to untreated controls.^[1]



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Caption: Workflow for the AWPA E10 soil-block test.

AWPA E11: Standard Method for Accelerated Evaluation of Preservative Leaching

This method provides an accelerated laboratory procedure to evaluate the leachability of waterborne wood preservatives.[\[5\]](#)[\[6\]](#)

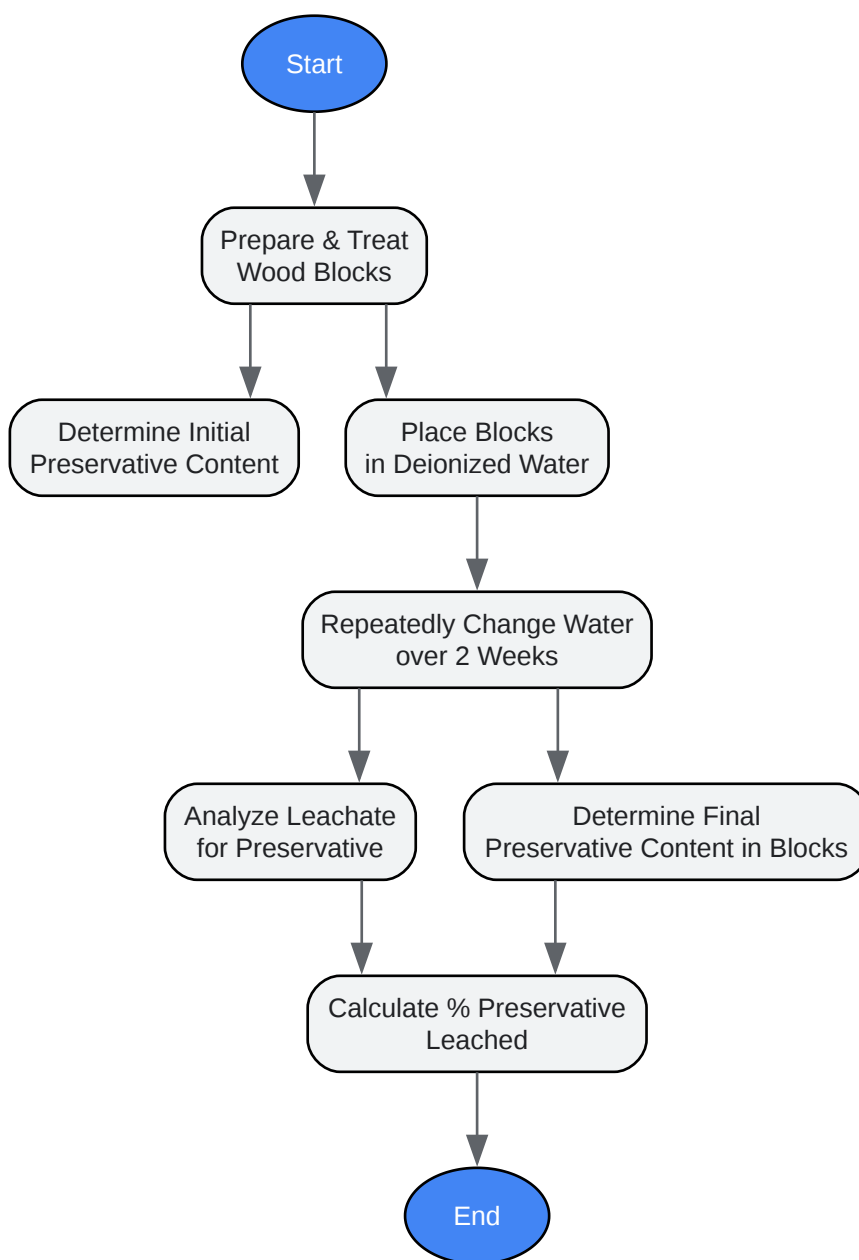
Objective: To determine the percentage of the original preservative retention that leaches from treated wood under specified laboratory conditions.

Materials:

- Treated wood blocks (typically 19 mm cubes)
- Leaching flasks
- Deionized water
- Analytical equipment for determining preservative concentration

Procedure:

- Specimen Preparation: Treat wood blocks to a known preservative retention and allow for fixation.
- Initial Analysis: Determine the initial preservative content in a subset of blocks.
- Leaching: Place the remaining blocks in flasks with deionized water. The water is typically changed at specified intervals over a period of two weeks.[\[2\]](#)
- Leachate Analysis: Analyze the collected leachate for the concentration of the leached preservative.
- Final Block Analysis: After the leaching period, analyze the wood blocks for their final preservative content.
- Calculation: Calculate the percentage of preservative leached based on the initial and final content in the wood or the total amount recovered in the leachate.



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Caption: Workflow for the AWPA E11 leaching test.

EN 113: Wood Preservatives - Test Method for Determining the Protective Effectiveness Against Wood Destroying Basidiomycetes

This European standard specifies a method to determine the toxic values of a wood preservative against wood-destroying basidiomycetes cultured on an agar medium.[7][8][9]

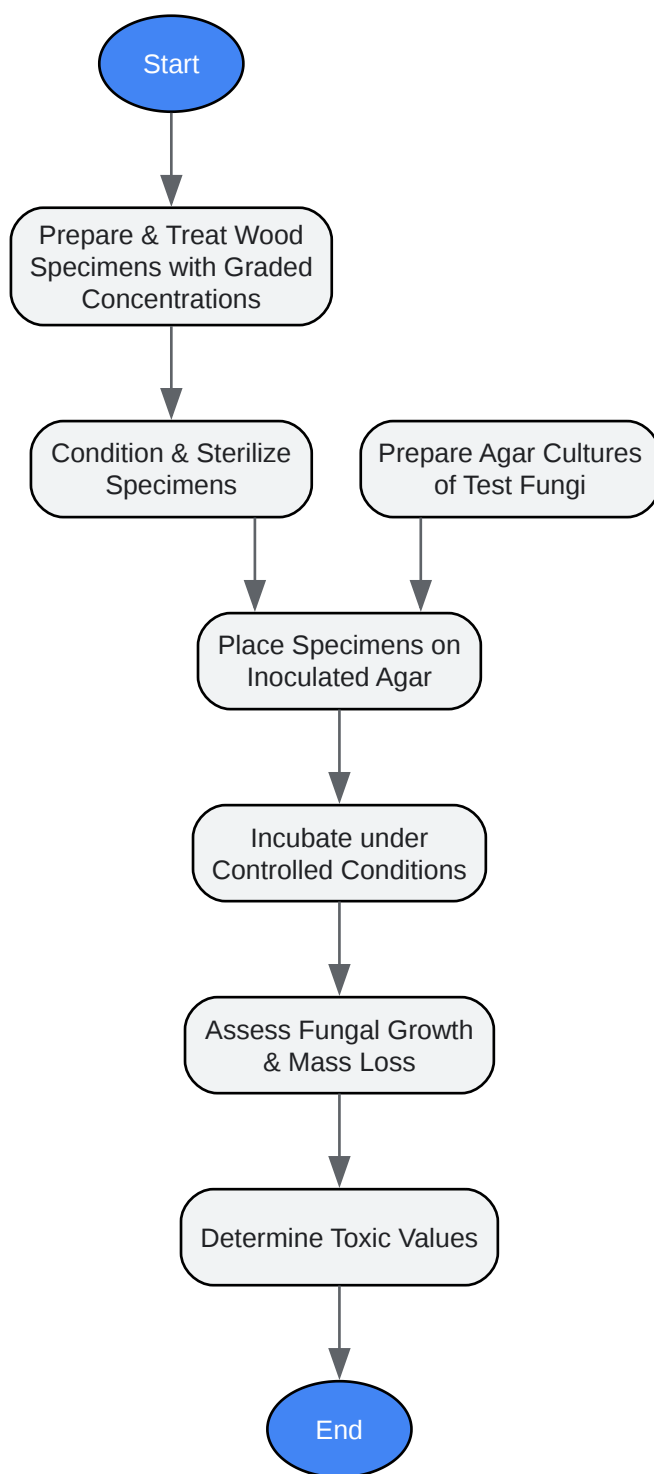
Objective: To determine the concentration of a wood preservative that is effective in preventing the decay of wood by specific fungi.

Materials:

- Wood specimens of a susceptible wood species
- Wood preservative formulation
- Culture vessels with malt extract agar medium
- Pure cultures of wood-destroying basidiomycetes
- Incubator

Procedure:

- Specimen Preparation: Prepare wood specimens and treat them with a series of preservative solutions of increasing concentrations.
- Conditioning and Sterilization: Condition the treated specimens and then sterilize them.
- Inoculation: Place the sterile wood specimens in culture vessels containing a malt extract agar medium that has been inoculated with the test fungus.
- Incubation: Incubate the culture vessels under controlled conditions for a specified period.
- Evaluation: After incubation, determine the extent of fungal growth on the specimens and the loss in dry mass of the specimens.
- Toxic Values Determination: The toxic values are the interval between the concentration at which the preservative is effective and the next lower concentration at which it is not effective.



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Caption: Workflow for the EN 113 test method.

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